

Safe Disposal of 5-Bromo-2-methoxypyridine: A Procedural Guide

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Compound of Interest

Compound Name: 5-Bromo-2-methoxypyridine

Cat. No.: B044785

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The proper disposal of **5-Bromo-2-methoxypyridine** is crucial for maintaining laboratory safety and environmental compliance. This chemical is classified as a hazardous substance, causing skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3]} Adherence to established protocols is essential to mitigate risks to personnel and the environment. This guide provides a step-by-step procedure for the safe handling and disposal of **5-Bromo-2-methoxypyridine**.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE). This includes:

- **Eye/Face Protection:** Tightly fitting safety goggles or a face shield.^[4]
- **Skin Protection:** Chemical-resistant gloves (e.g., butyl rubber or PVA, check manufacturer's compatibility chart) and a lab coat.^{[4][5]}
- **Respiratory Protection:** Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling vapors.^{[4][6]}

In case of accidental exposure:

- **Skin Contact:** Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.^{[1][3]}

- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.[1][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][3]

Step-by-Step Disposal Protocol

Disposal of **5-Bromo-2-methoxypyridine** must be handled through an approved hazardous waste program.[4][7] It should never be disposed of down the drain or in regular trash.[7][8]

Step 1: Waste Identification and Segregation

- A laboratory chemical is considered waste once it is no longer intended for use.[9]
- Segregate **5-Bromo-2-methoxypyridine** waste from incompatible materials such as acids, bases, and strong oxidizing agents.[1][3]

Step 2: Container Selection and Labeling

- Container: Use a suitable, leak-proof container with a screw-on cap that is in good condition. [9][10] Plastic containers are often preferred for hazardous waste when compatible.[7]
- Labeling: The container must be clearly labeled as "Hazardous Waste".[7] The label must include:
 - The full chemical name: "**5-Bromo-2-methoxypyridine**". Do not use abbreviations or chemical formulas.[7]
 - The quantity of the waste.
 - The date of waste generation.
 - The location of origin (e.g., department, room number).[7]
 - The name and contact information of the principal investigator.[7]
 - Appropriate hazard pictograms (e.g., irritant).[7]

Step 3: Waste Storage

- Location: Store the sealed waste container in a designated, well-ventilated hazardous waste storage area.[\[4\]](#)[\[10\]](#)
- Secondary Containment: Place the primary waste container inside a secondary container, such as a lab tray or dishpan, to contain any potential leaks. The secondary container should be able to hold 110% of the volume of the primary container.[\[10\]](#)
- Closure: Keep the waste container closed at all times, except when adding waste.[\[9\]](#)[\[10\]](#)

Step 4: Arranging for Disposal

- Contact EHS: Submit a hazardous waste pickup request to your institution's Environmental Health and Safety (EHS) office.[\[7\]](#) This typically involves completing a hazardous waste information form.[\[7\]](#)
- Time Limits: Be aware of accumulation time limits. Hazardous waste must generally be collected within 90 days of the start of accumulation.[\[10\]](#)

Step 5: Empty Container Disposal

- An empty container that held **5-Bromo-2-methoxypyridine** must be triple-rinsed with a suitable solvent.[\[9\]](#)
- The rinsate (the solvent used for rinsing) must be collected and disposed of as hazardous waste.[\[9\]](#)[\[11\]](#)
- After triple-rinsing and air-drying, deface the original labels and the container may then be disposed of in the regular trash.[\[9\]](#)[\[11\]](#)

Quantitative Data for 5-Bromo-2-methoxypyridine

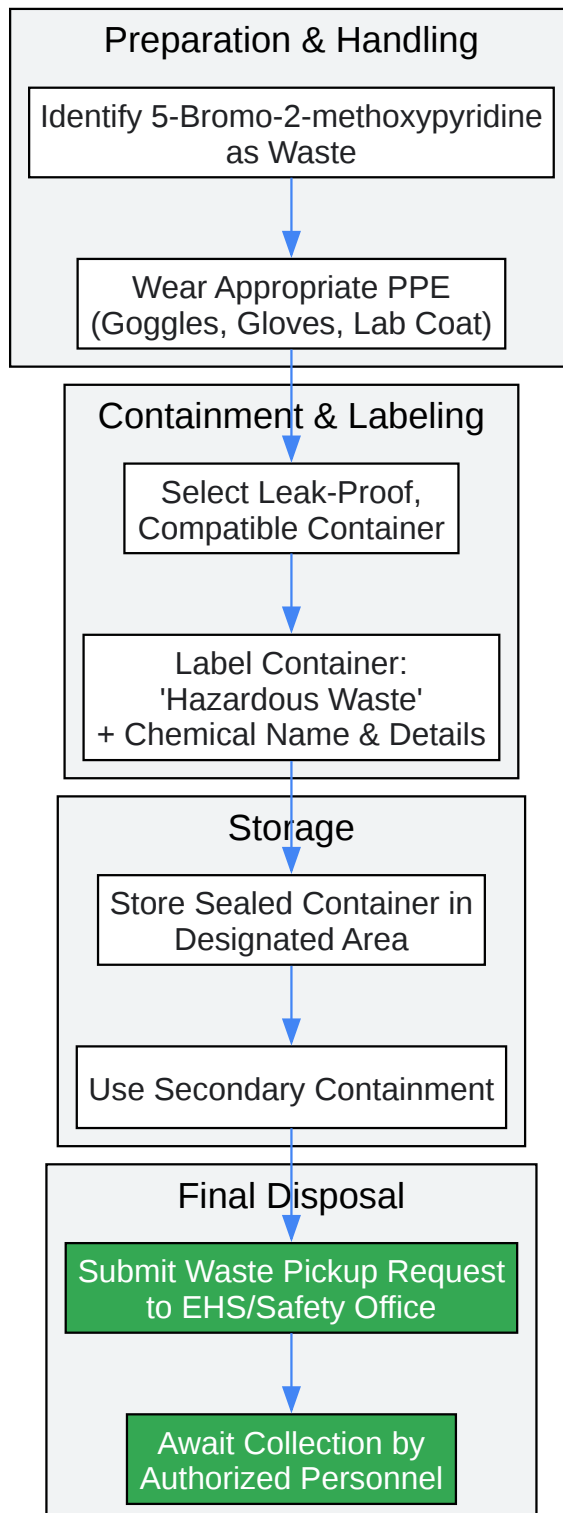
The following table summarizes key physical and chemical properties for **5-Bromo-2-methoxypyridine**.

Property	Value	Source
Molecular Formula	C ₆ H ₆ BrNO	[1][2]
Molecular Weight	188.02 g/mol	[1][2]
Appearance	Clear Liquid	[1]
Boiling Point	80 °C at 12 mmHg	[2]
Density	1.453 g/mL at 25 °C	[2]
Flash Point	96 °C (204.8 °F) - closed cup	[2]
Refractive Index	n _{20/D} 1.555	[2]

Disposal Workflow Diagram

The following diagram illustrates the procedural workflow for the proper disposal of **5-Bromo-2-methoxypyridine**.

Workflow for 5-Bromo-2-methoxypyridine Disposal



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Caption: Disposal workflow for **5-Bromo-2-methoxypyridine**.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. 5-溴-2-甲氧基吡啶 95% | Sigma-Aldrich [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 6. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 7. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 8. acs.org [acs.org]
- 9. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 10. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 11. vumc.org [vumc.org]
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